

# Lu AF21934 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: Lu AF21934

Cat. No.: B608672

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## Application Notes and Protocols: Lu AF21934

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Lu AF21934** is a selective and brain-penetrant positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGlu4).<sup>[1][2]</sup> As a PAM, **Lu AF21934** does not activate the mGlu4 receptor directly but enhances its response to the endogenous ligand, glutamate. This modulation of the glutamatergic system makes **Lu AF21934** a valuable tool for investigating the role of mGlu4 in various physiological and pathological processes, particularly in the central nervous system. Its potential therapeutic applications are being explored in areas such as psychosis and anxiety.<sup>[2][3]</sup> These notes provide essential information on the solubility of **Lu AF21934** and protocols for its preparation for in vitro and in vivo studies.

### Physicochemical Properties

- Compound Name: **Lu AF21934**
- Mechanism of Action: Positive Allosteric Modulator of mGlu4 receptor<sup>[1]</sup>
- CAS Number: 1445605-23-1

### Solubility Data

**Lu AF21934** exhibits solubility in various organic solvents and solvent mixtures. Proper solubilization is critical for obtaining reliable and reproducible results in experimental assays. It is a colorless liquid and an important polar aprotic solvent that is miscible with a wide range of organic solvents and water.

Note: The hygroscopic nature of DMSO can significantly impact the solubility of **Lu AF21934**. It is highly recommended to use freshly opened, anhydrous DMSO for the preparation of stock solutions. If precipitation is observed during preparation, gentle heating and/or sonication can be used to facilitate dissolution.

**Table 1: Solubility in a Single Solvent**

Solvent	Concentration	Molarity	Notes
Dimethyl Sulfoxide (DMSO)	≥ 80 mg/mL	253.81 mM	Use newly opened, anhydrous DMSO.

**Table 2: Solubility in Solvent Mixtures for In Vivo Formulations**

Solvent System Composition	Concentration	Molarity	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	7.93 mM	Results in a clear solution. Suitable for parenteral administration.
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	7.93 mM	Results in a clear solution. Cyclodextrins can improve solubility and stability.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	7.93 mM	Suitable for subcutaneous or oral administration.
20% (2-hydropropyl)-β-cyclodextrin	Not specified	Not specified	Used for subcutaneous administration in mice and rats.

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a stock solution for in vitro assays.

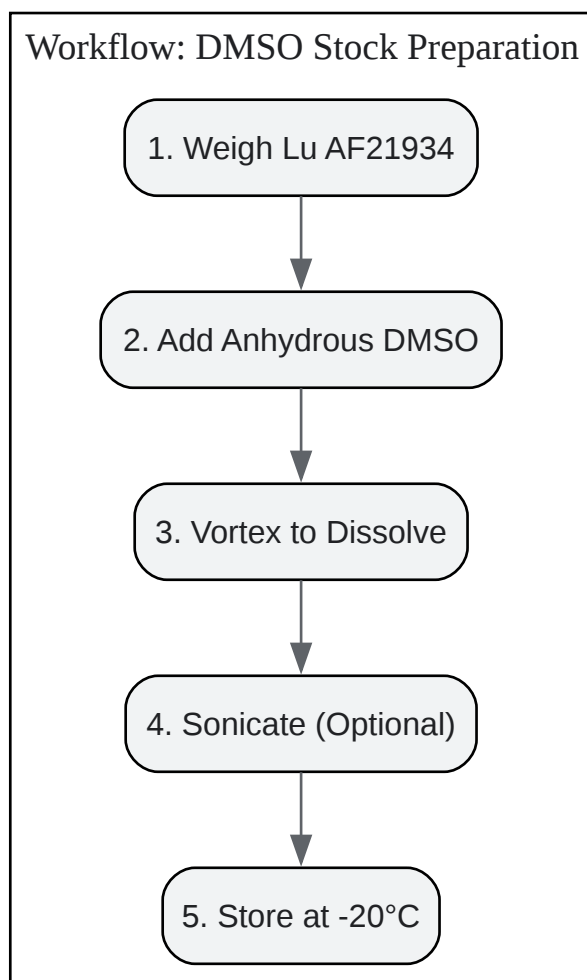
Materials:

- **Lu AF21934** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Weigh the desired amount of **Lu AF21934** powder in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for an 80 mg/mL stock, add 1 mL of DMSO to 80 mg of **Lu AF21934**).
- Vortex the mixture vigorously for 1-2 minutes until the powder is completely dissolved.
- If needed, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).



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Workflow for preparing a DMSO stock solution.

## Protocol 2: Preparation of Formulation for In Vivo Administration (PEG300/Tween-80/Saline)

This protocol provides a method for preparing a clear solution of **Lu AF21934** suitable for parenteral administration in animal models.

Materials:

- **Lu AF21934**
- DMSO

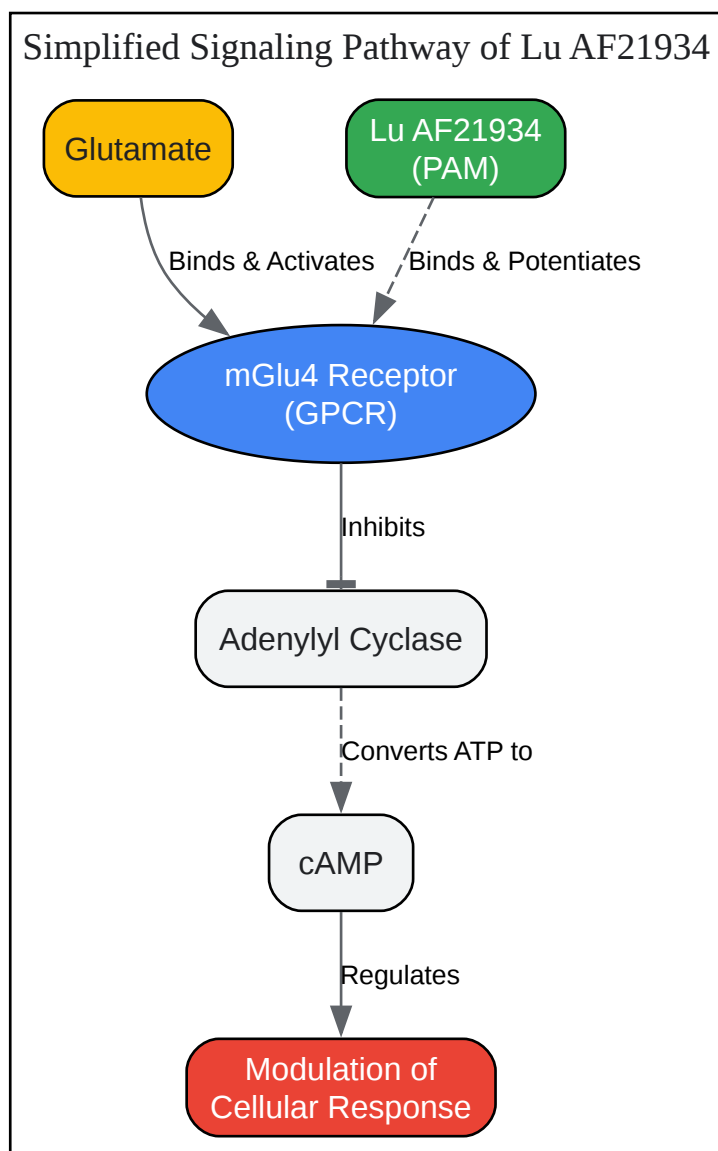
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

#### Procedure:

- Prepare a concentrated stock solution of **Lu AF21934** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, add the solvents sequentially in the following order:
  - a. Start with 400  $\mu$ L of PEG300.
  - b. Add 100  $\mu$ L of the 25 mg/mL DMSO stock solution and mix thoroughly.
  - c. Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
  - d. Add 450  $\mu$ L of saline to reach the final volume of 1 mL.
- Vortex the final solution to ensure it is clear and fully dissolved. The final concentration of **Lu AF21934** will be 2.5 mg/mL.

## Signaling Pathway

**Lu AF21934** acts as a positive allosteric modulator of the mGlu4 receptor, which is a G-protein coupled receptor (GPCR). The binding of the endogenous agonist, glutamate, to the mGlu4 receptor initiates a downstream signaling cascade. **Lu AF21934** binds to a site on the receptor distinct from the glutamate-binding site, and this allosteric binding potentiates the receptor's response to glutamate. This leads to an enhanced inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and subsequent modulation of downstream effectors. The actions of **Lu AF21934** have also been shown to be dependent on the 5-HT1A receptor.



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**Lu AF21934** potentiates glutamate's effect on the mGlu4 receptor.

## Storage and Stability

- Solid Form: Store **Lu AF21934** powder in a dry, dark environment. For short-term storage, 0-4°C is recommended, while -20°C is suitable for long-term storage (months to years).
- In Solution: Stock solutions in DMSO should be stored at -80°C for up to two years or at -20°C for up to one year.

Proper storage is crucial to maintain the stability and activity of the compound.

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## References

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